

IR-797 Chloride: Application Notes and Protocols for Cancer Therapy

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Compound of Interest

Compound Name: IR-797 chloride

Cat. No.: B8193060

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Introduction

IR-797 chloride is a near-infrared (NIR) cyanine dye with potential applications as a photosensitizer in photodynamic therapy (PDT) for cancer. Its absorption maximum in the NIR region (around 797 nm in methanol) allows for deeper tissue penetration of light, a critical advantage for treating solid tumors. When activated by light of a specific wavelength, **IR-797 chloride** can generate reactive oxygen species (ROS), primarily singlet oxygen, which induces localized cellular damage and subsequent tumor cell death through apoptosis and necrosis. This document provides an overview of **IR-797 chloride**'s properties, along with detailed protocols for its application in preclinical cancer research.

Physicochemical Properties of IR-797 Chloride

A summary of the key physicochemical properties of **IR-797 chloride** is presented in Table 1. While specific experimental values for properties like the singlet oxygen quantum yield are not widely published for **IR-797 chloride**, representative values for other NIR photosensitizers are included for context.

Table 1: Physicochemical Properties of **IR-797 Chloride**

Property	Value	Reference
Chemical Formula	C ₃₁ H ₃₄ Cl ₂ N ₂	
Molecular Weight	505.52 g/mol	
Appearance	Solid	
Maximum Absorption (λ _{max})	~797 nm (in methanol)	
Singlet Oxygen Quantum Yield (Φ _Δ)	Data not readily available for IR-797 chloride. Representative NIR photosensitizers have Φ _Δ values ranging from 0.1 to 0.5.	
Solubility	Soluble in methanol.	

Mechanism of Action in Photodynamic Therapy

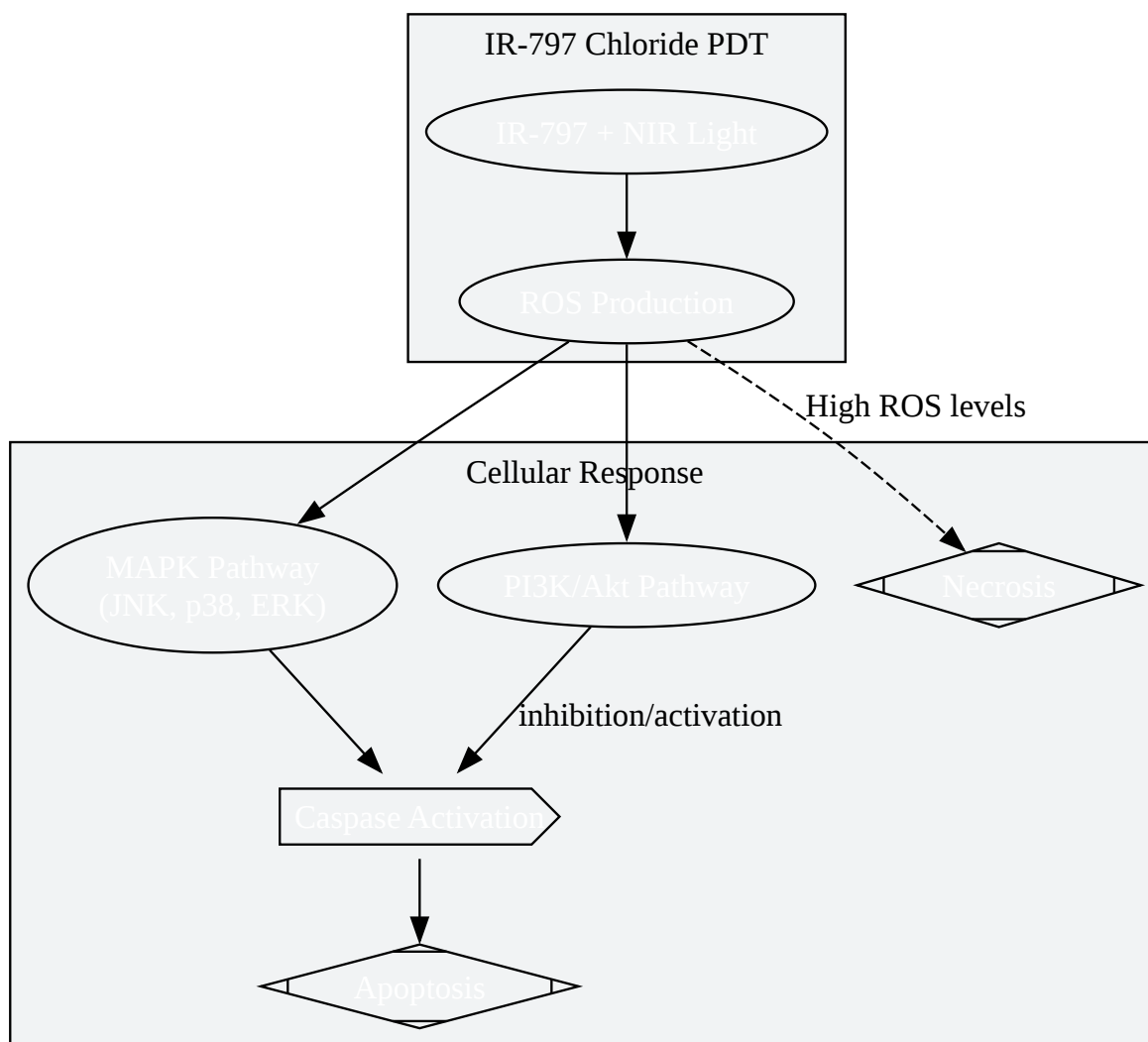
The therapeutic effect of **IR-797 chloride** in PDT is based on the principles of light-activated ROS production. The general mechanism is a Type II photochemical reaction.

Upon irradiation with NIR light, **IR-797 chloride** absorbs photons and transitions from its ground state (S₀) to an excited singlet state (S₁). It then undergoes intersystem crossing to a longer-lived excited triplet state (T₁). In this triplet state, it can transfer its energy to molecular oxygen (³O₂), generating highly cytotoxic singlet oxygen (¹O₂). Singlet oxygen then rapidly reacts with and oxidizes essential cellular components like lipids, proteins, and nucleic acids, leading to irreparable cellular damage and triggering cell death pathways.

Signaling Pathways in IR-797 Chloride-Mediated PDT

PDT-induced cell death is a complex process involving multiple signaling pathways. While specific pathways activated by **IR-797 chloride** require dedicated investigation, the general cellular response to PDT-induced oxidative stress involves the activation of pathways leading to apoptosis and necrosis. Key signaling cascades implicated in PDT-induced cell death

include the Mitogen-Activated Protein Kinase (MAPK) and the Phosphatidylinositol 3-Kinase (PI3K)/Akt pathways.



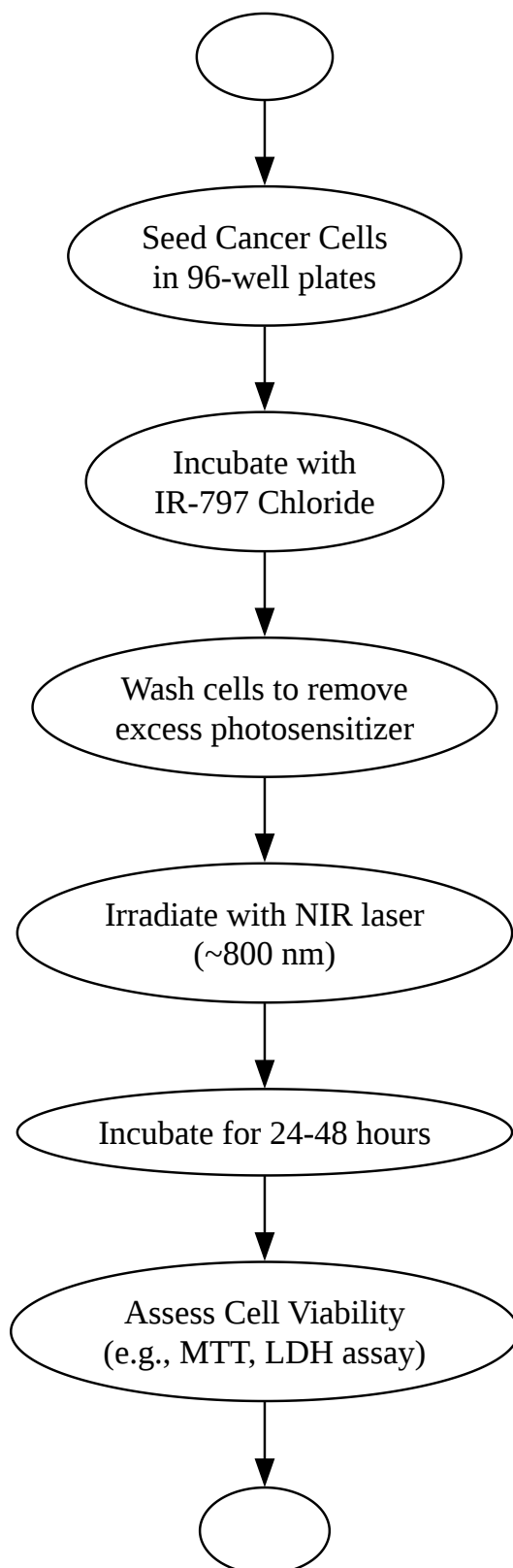
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Experimental Protocols

In Vitro Photodynamic Therapy Protocol

This protocol provides a general framework for assessing the in vitro efficacy of **IR-797 chloride**-mediated PDT. Optimization of parameters such as drug concentration, incubation

time, and light dose is crucial for each cell line.



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Materials:

- Cancer cell line of interest
- Appropriate cell culture medium and supplements
- **IR-797 chloride**
- Phosphate-buffered saline (PBS)
- MTT or other viability assay reagents
- NIR laser source with a wavelength corresponding to the absorption of **IR-797 chloride** (~800 nm)
- 96-well cell culture plates

Procedure:

- **Cell Seeding:** Seed cells in a 96-well plate at a density that allows for logarithmic growth during the experiment and incubate overnight.
- **Photosensitizer Incubation:** Prepare a stock solution of **IR-797 chloride** in an appropriate solvent (e.g., DMSO) and dilute it to the desired final concentrations in the cell culture medium. Replace the medium in the wells with the **IR-797 chloride**-containing medium and incubate for a predetermined time (e.g., 4-24 hours). Include control wells with medium only.
- **Washing:** After incubation, aspirate the medium containing **IR-797 chloride** and wash the cells twice with PBS to remove any unbound photosensitizer.
- **Light Irradiation:** Add fresh, phenol red-free medium to the cells. Irradiate the designated wells with an NIR laser at a specific power density for a defined duration to achieve the desired light dose (J/cm²). Control groups should include no light treatment and light treatment without the photosensitizer.
- **Post-Irradiation Incubation:** Return the plate to the incubator and incubate for 24-48 hours.

- Cell Viability Assessment: Assess cell viability using a standard method such as the MTT assay or LDH assay to determine the cytotoxic effect of the PDT treatment.

In Vivo Photodynamic Therapy Protocol (Mouse Xenograft Model)

This protocol outlines a general procedure for evaluating the in vivo efficacy of **IR-797 chloride**-mediated PDT in a subcutaneous tumor model. All animal procedures must be conducted in accordance with institutional and national guidelines for animal care.

Materials:

- Immunocompromised mice (e.g., nude or SCID mice)
- Cancer cell line for tumor induction
- **IR-797 chloride** formulated for in vivo administration (e.g., in a nanoparticle formulation)
- NIR laser with appropriate wavelength and fiber optic delivery system
- Anesthesia
- Calipers for tumor measurement

Procedure:

- Tumor Induction: Subcutaneously inject cancer cells into the flank of the mice. Allow the tumors to grow to a palpable size (e.g., 5
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